

Technical Guide: (2-Aminopyrimidin-5-yl)methanol (CAS No. 120747-85-5)

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Compound of Interest

Compound Name: (2-Aminopyrimidin-5-yl)methanol

Cat. No.: B050246

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Introduction

(2-Aminopyrimidin-5-yl)methanol is a heterocyclic organic compound belonging to the 2-aminopyrimidine class of molecules. The 2-aminopyrimidine scaffold is of significant interest in medicinal chemistry, as its derivatives have been shown to possess a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.^{[1][2][3]} This document provides a technical overview of **(2-Aminopyrimidin-5-yl)methanol**, summarizing its chemical properties, synthesis, and known reactivity. While this specific compound is primarily documented as a chemical intermediate, the broader therapeutic potential of the 2-aminopyrimidine class underscores its relevance in drug discovery and development programs.

Chemical and Physical Properties

A summary of the key chemical and physical properties for **(2-Aminopyrimidin-5-yl)methanol** is presented in the table below. Please note that some of these values are predicted.

Property	Value	Source
CAS Number	120747-85-5	N/A
Molecular Formula	C ₅ H ₇ N ₃ O	N/A
Molecular Weight	125.13 g/mol	N/A
Appearance	White to off-white solid	N/A
Boiling Point (Predicted)	396.3 ± 34.0 °C	N/A
Density (Predicted)	1.360 ± 0.06 g/cm ³	N/A
pKa (Predicted)	13.36 ± 0.10	N/A
Storage	2-8°C, protect from light	N/A

Spectroscopic Data

Limited spectroscopic data is publicly available for **(2-Aminopyrimidin-5-yl)methanol**. The following has been reported in the context of its synthesis:

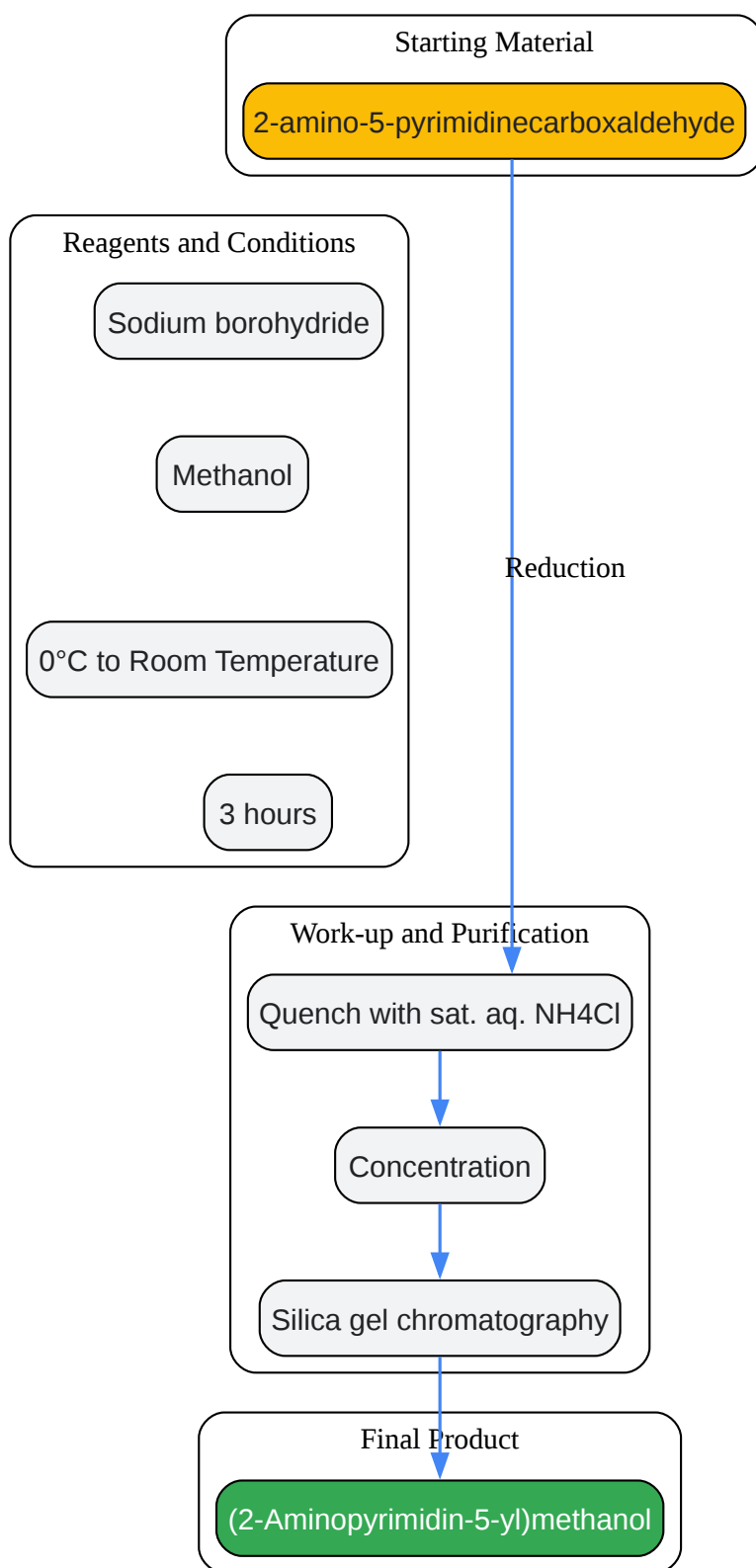
Spectroscopy	Data
¹ H NMR (400 MHz, DMSO-d ₆)	δ 8.16 (s, 2H), 6.50 (br s, 2H), 4.99 (t, 1H), 4.26 (d, 2H)
GCMS (m/z)	125.0

Experimental Protocols

Synthesis of (2-Aminopyrimidin-5-yl)methanol

The synthesis of **(2-Aminopyrimidin-5-yl)methanol** can be achieved via the reduction of 2-amino-5-pyrimidinecarboxaldehyde.

Workflow for the Synthesis of **(2-Aminopyrimidin-5-yl)methanol**



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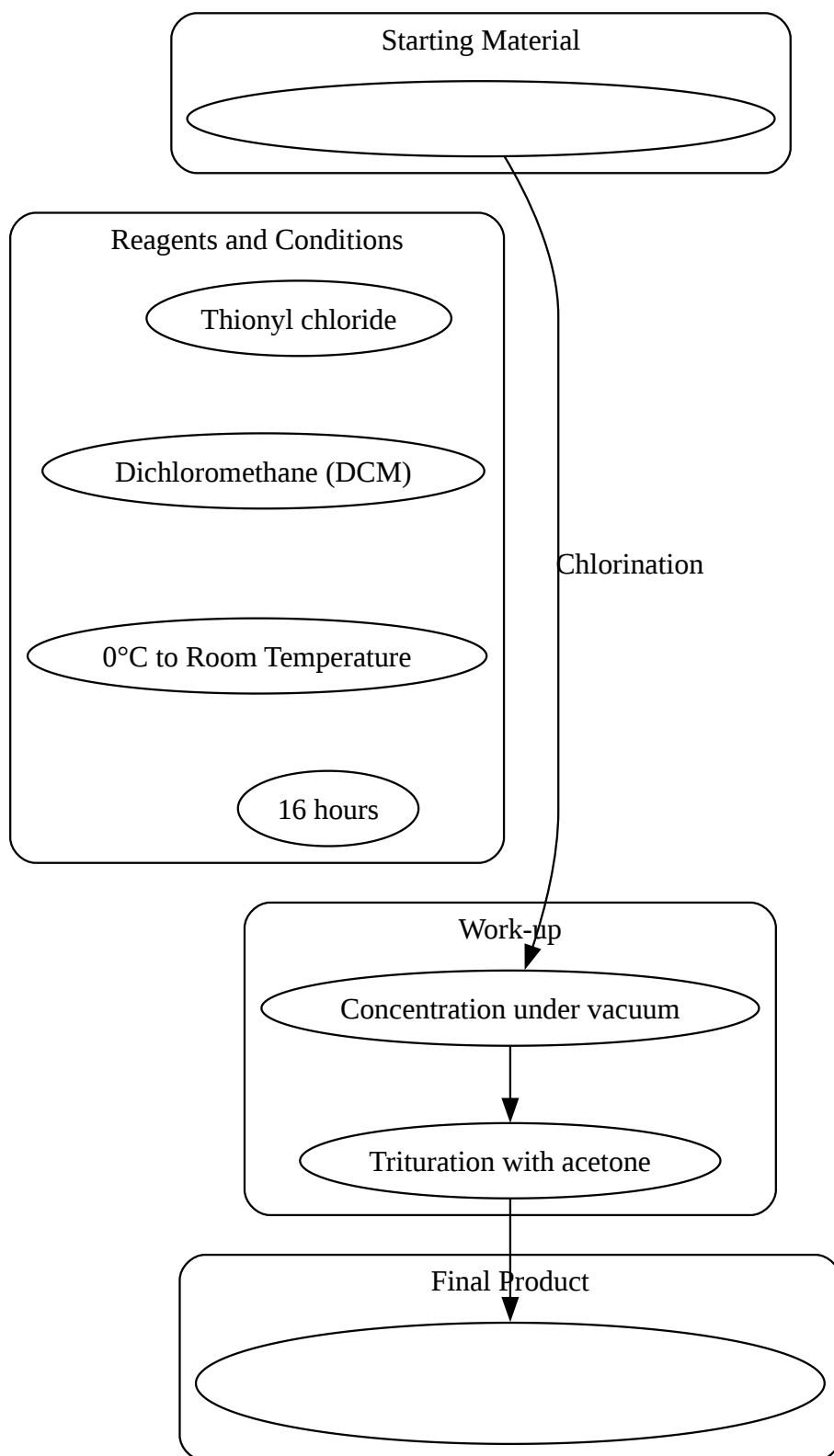
Caption: Workflow for the synthesis of **(2-Aminopyrimidin-5-yl)methanol**.

Detailed Methodology:

- To a stirred solution of 2-amino-5-pyrimidinecarboxaldehyde (500 mg, 4.06 mmol) in methanol (6 mL), add sodium borohydride (200 mg, 5.28 mmol) in batches at 0 °C.
- Allow the reaction mixture to slowly warm to room temperature and continue stirring for 3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) using a mobile phase of 5% methanol in dichloromethane. The R_f value of the product is approximately 0.3.
- Upon completion, quench the reaction by adding a saturated aqueous solution of ammonium chloride.
- Concentrate the mixture under reduced pressure.
- Purify the residue by silica gel column chromatography (100-200 mesh) using a gradient elution from dichloromethane to a 7.5% methanol in dichloromethane solution.
- Collect the fractions containing the target product and concentrate to yield **(2-aminopyrimidin-5-yl)methanol** as a light yellow solid.

Synthesis of 5-(chloromethyl)pyrimidin-2-amine hydrochloride

(2-Aminopyrimidin-5-yl)methanol can be used as a starting material for the synthesis of 5-(chloromethyl)pyrimidin-2-amine.



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